

Iridium-192 Source Calibration: Technical Support Center

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Iridium-192

CAS No.: 14694-69-0

Cat. No.: B1214195

[Get Quote](#)

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **Iridium-192** (^{192}Ir) sources. The following information is designed to help you identify and resolve common issues encountered during source calibration experiments.

Frequently Asked Questions (FAQs)

Q1: What is the purpose of calibrating an ^{192}Ir source?

A1: Calibrating an ^{192}Ir source is a critical quality assurance step to ensure the accurate delivery of radiation dose in experimental and clinical applications.^{[1][2]} The manufacturer provides a calibration certificate stating the source strength, but an independent verification is essential due to potential discrepancies.^{[3][4]} Regulatory bodies and medical physics societies recommend an independent measurement of the air kerma strength before clinical use.^{[1][5]} An error in the source strength value will systematically affect all subsequent dose calculations.^[3]

Q2: What are the common methods for ^{192}Ir source calibration?

A2: The most common methods for ^{192}Ir source calibration are:

- **Well-Type Ionization Chamber:** This is a relatively simple and quick method recommended by the American Association of Physicists in Medicine (AAPM).^{[1][3]} The source is placed in a re-entrant chamber, and the ionization current is measured.
- **In-Air Measurement (Jig Method):** This method involves measuring the air kerma rate at multiple distances from the source in a scatter-free environment using a Farmer-type ionization chamber.^{[1][3][4][6]} It is considered a direct measurement of the desired quantity.^[3]
- **Solid Phantom Measurement:** This method utilizes solid phantoms (like water or PMMA) and offers high reproducibility and accuracy.^{[1][3]} It has the advantage of not requiring a scatter-free environment.^[3]

Q3: How often should an ^{192}Ir source be calibrated?

A3: Due to its relatively short half-life of approximately 74 days, ^{192}Ir sources are typically exchanged every 3 to 4 months.^[3] An in-house calibration of each new source is necessary before it is used for any application.^[3]

Q4: What is Reference Air Kerma Rate (RAKR) and Air Kerma Strength (S_k)?

A4: The Reference Air Kerma Rate (RAKR) is the kerma rate to air, in air, at a reference distance of 1 meter, corrected for air attenuation and scattering.^[1] Air Kerma Strength (S_k), as defined by the AAPM Task Group 43 (TG-43), is the air-kerma rate in a vacuum at a specified distance, multiplied by the square of that distance.^[7] These quantities are used to specify the strength of a brachytherapy source.^{[6][7]}

Q5: What are the acceptable tolerance levels for calibration discrepancies?

A5: The deviation between the user's measured RAKR and the manufacturer's certified value should ideally be within $\pm 2.5\%$ to $\pm 3\%$.^[8] Some studies have shown that deviations are often well within this range.^[8] However, manufacturer certificates can have an uncertainty of up to $\pm 5\%$.^{[1][4]}

Troubleshooting Guide

Problem: My measured Reference Air Kerma Rate (RAKR) is significantly different from the manufacturer's certificate.

A significant deviation between your measured RAKR and the value on the manufacturer's certificate can be caused by a variety of factors. Follow this troubleshooting guide to identify the potential source of the error.

Step 1: Verify Environmental and Electrometer Stability

Question: Are the environmental conditions stable and is the electrometer functioning correctly?

Action:

- **Temperature and Pressure:** For vented ionization chambers, ensure that you have accurately measured the ambient temperature and pressure and applied the appropriate correction factor (PT,P).[\[6\]](#)[\[9\]](#) Hermetically sealed chambers, like some well-type chambers, do not require this correction.[\[2\]](#)
- **Electrometer Leakage:** Check the electrometer leakage current. It should be less than 0.1% of the expected signal.[\[10\]](#) If it is higher, the leakage should be subtracted from the measured signal.[\[10\]](#)
- **System Stability:** Allow the electrometer and chamber system to stabilize for at least 10 minutes after applying the bias voltage before taking measurements.[\[10\]](#)

Step 2: Check Source and Chamber Positioning

Question: Is the source and ionization chamber positioning accurate and reproducible?

Action:

- **Well-Type Chamber:**
 - **"Sweet Spot":** Ensure the source is positioned at the point of maximum sensitivity (the "sweet spot") within the well chamber.[\[9\]](#)[\[11\]](#) This can be determined by moving the source in small increments and finding the position of maximum reading.[\[11\]](#)

- Source Holder: Use the correct source holder (insert) for your specific ^{192}Ir source model to ensure reproducible positioning.[12]
- In-Air Measurement:
 - Distance Measurement: The accuracy of the source-to-chamber distance is critical. An uncertainty in the source position within the applicator can lead to significant errors.[1] Use a calibration jig to ensure accurate and reproducible positioning.[1][3]
 - Alignment: The center of the chamber should be aligned with the center of the source.

Step 3: Review Correction Factors

Question: Have all the necessary correction factors been applied correctly?

Action:

- Ion Recombination (P_{ion}): This correction is necessary, especially for high dose rate sources, to account for the incomplete collection of charge due to ion recombination.[6]
- Beam Quality Correction Factor (k_Q): This factor accounts for the difference in the energy spectrum between the calibration beam (e.g., ^{60}Co) and the ^{192}Ir spectrum.[1][4]
- Wall Correction Factor (A_{wall}): This corrects for the attenuation and scatter in the chamber wall.[13]
- Room Scatter: For in-air measurements, ensure that the contribution from room scatter is minimized by maintaining a sufficient distance from scattering surfaces or apply a room scatter correction factor.[3][4] Placing the chamber close to a wall can overestimate the current.[11]


Step 4: Evaluate Chamber Calibration

Question: Is the ionization chamber calibration factor correct and current?

Action:

- Calibration Certificate: Verify that you are using the correct air kerma strength calibration factor (N_k) from the chamber's calibration certificate provided by an Accredited Dosimetry Calibration Laboratory (ADCL).[\[1\]](#)[\[14\]](#)
- Recalibration Frequency: The AAPM recommends that well-type ionization chambers be recalibrated every two years.[\[14\]](#)
- Traceability: Ensure your chamber's calibration is traceable to a primary standards laboratory like the National Institute of Standards and Technology (NIST).[\[14\]](#)[\[15\]](#)

Troubleshooting Workflow Diagram

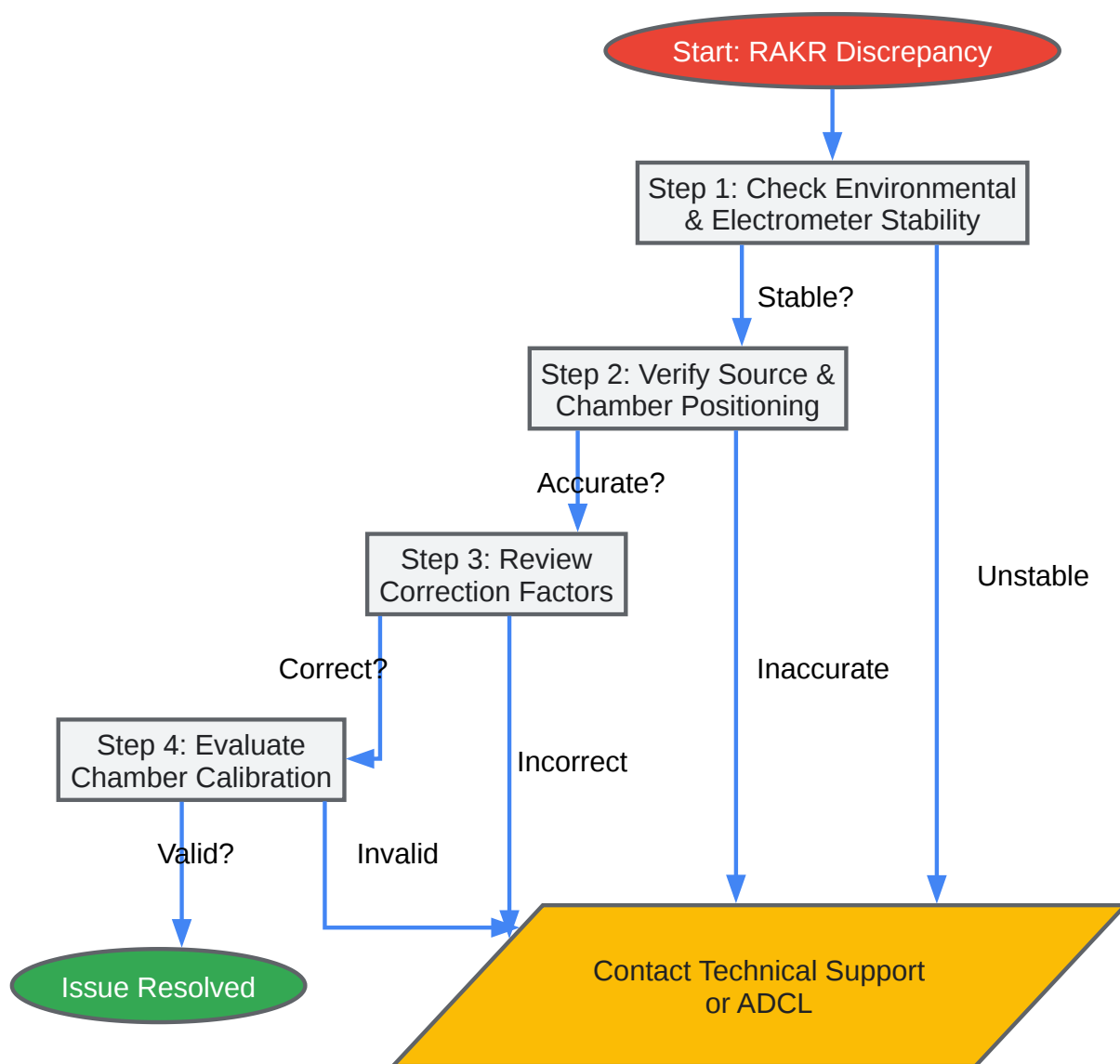

[Click to download full resolution via product page](#)

Troubleshooting workflow for RAKR discrepancies.

Quantitative Data Summary

The following tables provide a summary of key quantitative data relevant to ^{192}Ir source calibration.

Table 1: Typical Deviations in RAKR Measurements

Calibration Method	Mean Percentage Variation from Manufacturer's Value	Reference
Well-Type Chamber	0.21%	[1] [16]
In-Air Measurement	-0.94%	[1] [16]
Cylindrical Phantom	-0.62%	[1] [16]
Slab Phantom	0.58%	[1] [16]

Table 2: Common Correction Factors in ^{192}Ir Calibration

Correction Factor	Description	Typical Value	Reference
PT,P	Temperature and Pressure	Varies with conditions	[6]
Pion	Ion Recombination	Close to 1.0	[6]
kQ	Beam Quality	~1.0 for modern thimble chambers	[1] [4]
kAK	^{60}Co Build-up Cap	~1.005	[1]
Awall	Chamber Wall Attenuation/Scatter	Chamber specific (~0.985 - 0.997)	[13]

Experimental Protocols

Protocol 1: Calibration using a Well-Type Ionization Chamber

This protocol outlines the general steps for calibrating an ^{192}Ir source using a well-type ionization chamber.

Materials:


- ^{192}Ir HDR afterloading unit
- Calibrated well-type ionization chamber with a valid ADCL certificate
- Electrometer
- Appropriate source holder/insert for the ^{192}Ir source
- Thermometer and barometer (for vented chambers)

Procedure:

- System Setup:
 - Connect the well-type chamber to the electrometer.
 - Apply the recommended bias voltage and allow the system to stabilize for at least 10 minutes.[\[10\]](#)
- Leakage Test: Measure the leakage current of the system. It should be negligible compared to the expected signal.[\[10\]](#)
- Environmental Correction (if applicable): For vented chambers, measure the temperature and pressure and calculate the correction factor PT,P .[\[6\]](#)[\[9\]](#)
- Source Positioning:
 - Insert the appropriate source holder into the well chamber.
 - Program the afterloader to position the ^{192}Ir source at various positions within the chamber to determine the position of maximum response (the "sweet spot").[\[11\]](#)
 - Set the afterloader to position the source at this "sweet spot" for all subsequent measurements.
- Measurement:

- Program the afterloader to deliver the source to the measurement position for a fixed time interval.
- Record the charge or current reading from the electrometer.
- Repeat the measurement at least three times to ensure reproducibility.
- Calculation of RAKR:
 - Calculate the average measured current (I_{meas}).
 - Apply all necessary correction factors (e.g., P_T, P, P_{ion}).
 - Use the following formula to determine the RAKR: $\text{RAKR} = I_{\text{corrected}} * N_k$ where N_k is the air kerma strength calibration factor from the chamber's certificate.[\[1\]](#)

Experimental Workflow for Well-Chamber Calibration

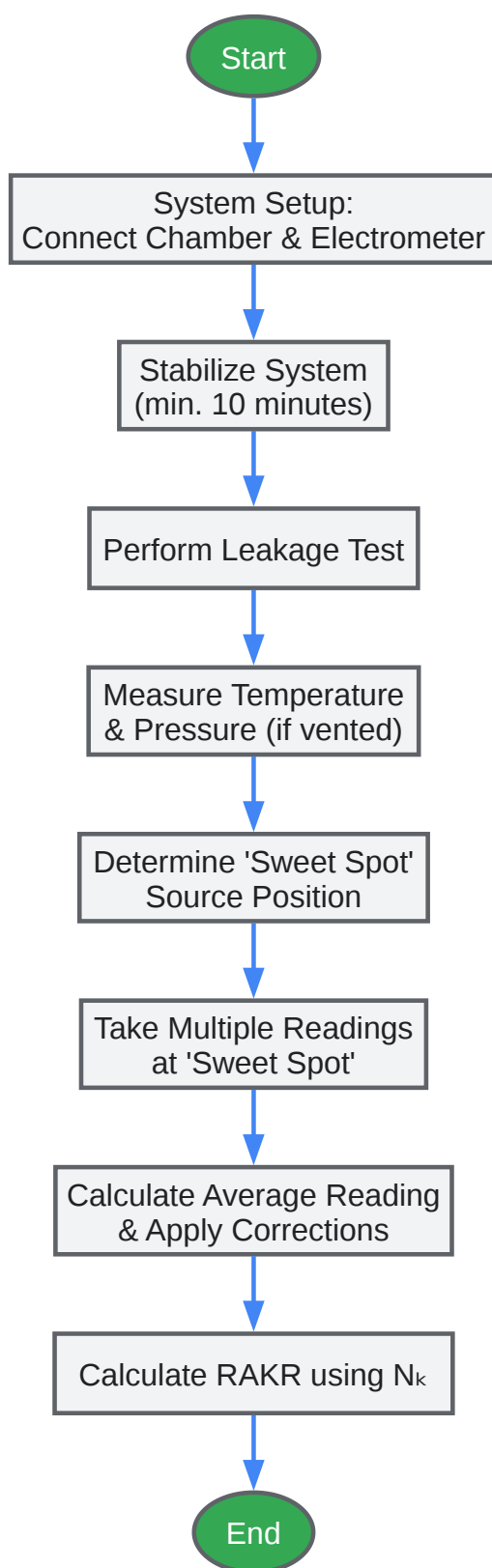

[Click to download full resolution via product page](#)

Workflow for ^{192}Ir calibration using a well-type chamber.

Protocol 2: Calibration using In-Air Measurement

This protocol describes the in-air calibration method for an ^{192}Ir source.

Materials:


- ^{192}Ir HDR afterloading unit
- Calibrated Farmer-type ionization chamber with build-up cap and a valid ADCL certificate
- Electrometer
- Calibration jig for precise positioning
- Thermometer and barometer

Procedure:

- System Setup:
 - Set up the calibration jig in a room with minimal scatter. Maintain a distance of at least 1 meter from walls and other scattering objects.[\[3\]](#)
 - Mount the Farmer-type chamber and the afterloader catheter guide on the jig at a defined distance (e.g., 10-25 cm).
 - Connect the chamber to the electrometer, apply bias voltage, and allow for stabilization.
- Leakage and Environmental Corrections: Perform leakage tests and record temperature and pressure for correction calculations.
- Measurement:
 - Program the afterloader to position the ^{192}Ir source at the defined measurement point for a fixed time.
 - Record the electrometer reading.

- Repeat measurements at multiple source-to-chamber distances to account for positioning uncertainties and determine the room scatter correction.[\[4\]](#)[\[13\]](#)
- Calculation of RAKR:
 - For each distance, correct the measured charge for environmental factors, ion recombination, etc.
 - Apply the inverse square law to correct the air kerma rate to the reference distance of 1 meter.
 - Apply all other necessary correction factors (k_Q , A_{wall} , scatter correction, etc.).
 - Calculate the final RAKR value.

Logical Relationship of Error Sources

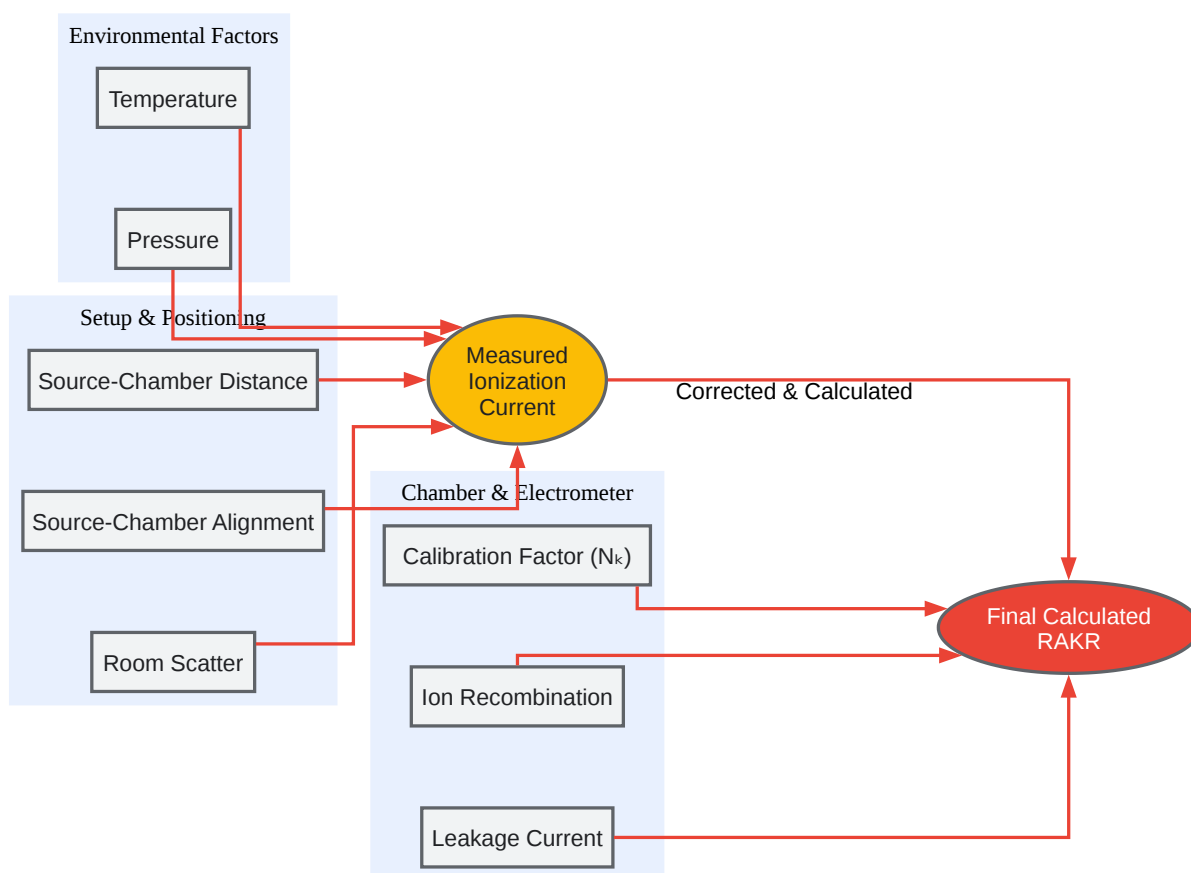

[Click to download full resolution via product page](#)

Logical relationship of potential error sources in ^{192}Ir calibration.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Calibration of ¹⁹²Ir high dose rate brachytherapy source using different calibration procedures - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. journals.viamedica.pl [journals.viamedica.pl]
- 3. radiationdosimetry.org [radiationdosimetry.org]
- 4. researchgate.net [researchgate.net]
- 5. Dosimetric verification of source strength for HDR afterloading units with Ir-192 and Co-60 photon sources: Comparison of three different international protocols - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 6. scispace.com [scispace.com]
- 7. oncologymedicalphysics.com [oncologymedicalphysics.com]
- 8. researchgate.net [researchgate.net]
- 9. m.youtube.com [m.youtube.com]
- 10. static.standardimaging.com [static.standardimaging.com]
- 11. Dosimetric evaluation of newly developed well-type ionization chamber for use in the calibration of brachytherapy sources - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 12. iptek.its.ac.id [iptek.its.ac.id]
- 13. ijrr.com [ijrr.com]
- 14. static.standardimaging.com [static.standardimaging.com]
- 15. aapm.org [aapm.org]
- 16. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Iridium-192 Source Calibration: Technical Support Center]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1214195/docs#iridium-192-source-calibration-technical-support-center>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)